

Personal protective equipment for handling 3-(3-Nitrophenoxy)aniline

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Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)aniline

Cat. No.: B15231002

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Essential Safety and Handling Guide for 3-(3-Nitrophenoxy)aniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-(3-Nitrophenoxy)aniline**. Given the absence of a specific Safety Data Sheet (SDS) for this compound, this guidance is based on the known hazards of its structural analogs, aniline and 3-nitroaniline. It is imperative to treat **3-(3-Nitrophenoxy)aniline** as a hazardous substance and to adhere to the following protocols to ensure laboratory safety.

I. Hazard Assessment and Quantitative Data

3-(3-Nitrophenoxy)aniline is presumed to be toxic if inhaled, ingested, or absorbed through the skin, and may cause irritation to the skin, eyes, and respiratory tract. Prolonged or repeated exposure may lead to organ damage.^[1] The presence of the nitroaniline moiety suggests potential for methemoglobinemia, a condition that reduces the blood's oxygen-carrying capacity, leading to symptoms like headache, dizziness, and cyanosis.^{[2][3]}

Property	Data (for 3-Nitroaniline as a close analog)	Source(s)
Physical State	Yellow needles or powder	[4]
Melting Point	111 - 114 °C	[5]
Boiling Point	306 °C	[5]
Flash Point	196 °C	[5]
Oral LD50 (Rat)	250 mg/kg	[6]
Dermal LD50 (Rabbit)	840 mg/kg	[6]
Inhalation LC50 (Rat)	3.3 mg/L (4 hours)	[6]
GHS Hazard Statements	H301+H311+H331, H373, H412	[1]

II. Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step procedures is mandatory for all personnel handling **3-(3-Nitrophenoxy)aniline**.

A. Engineering Controls

- Ventilation: All work with **3-(3-Nitrophenoxy)aniline** must be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[7]

B. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

PPE Category	Specification	Source(s)
Hand Protection	Wear chemical-resistant gloves. Recommended materials include butyl rubber, neoprene, or Viton.[6] Nitrile gloves are not recommended for prolonged contact with aniline-like compounds and should be avoided.[6] Always inspect gloves for integrity before use.	[6]
Eye and Face Protection	Chemical splash goggles are required at a minimum.[7] When there is a risk of splashing or a highly exothermic reaction, a face shield should be worn in addition to goggles.[8][9]	[7][8][9]
Skin and Body Protection	A full-length laboratory coat, buttoned completely, is required.[7][8] Long pants and closed-toe shoes must be worn at all times.[7][8]	[7][8]
Respiratory Protection	If there is a potential for exposure above established limits despite engineering controls, a NIOSH-approved respirator is necessary.[3][10] Use of a respirator requires enrollment in a respiratory protection program, including medical evaluation and fit testing.[6][8]	[3][6][8][10]

C. Handling and Storage

- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.^[3] Do not eat, drink, or smoke in areas where this chemical is handled or stored.^{[1][5]}
- Storage: Store **3-(3-Nitrophenoxy)aniline** in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.^{[6][11]} The storage area should be secured and below eye level.^[6]

III. Emergency and Disposal Plan

A. Emergency Procedures

Exposure Route	First Aid Measures	Source(s)
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[7][10]	[7][10]
Skin Contact	Immediately remove contaminated clothing.[10] Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[7][10]	[7][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[7][10] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.	[7][10]
Ingestion	Do NOT induce vomiting.[5] Rinse the mouth with water and seek immediate medical attention.[7][12]	[7][5][12]

B. Spill Management

- Small Spills: For small spills within a fume hood, absorb the material with an inert substance like vermiculite or sand.[3] Place the absorbed material into a sealed container for hazardous waste disposal.[6]
- Large Spills: Evacuate the area and contact the institution's environmental health and safety department immediately.

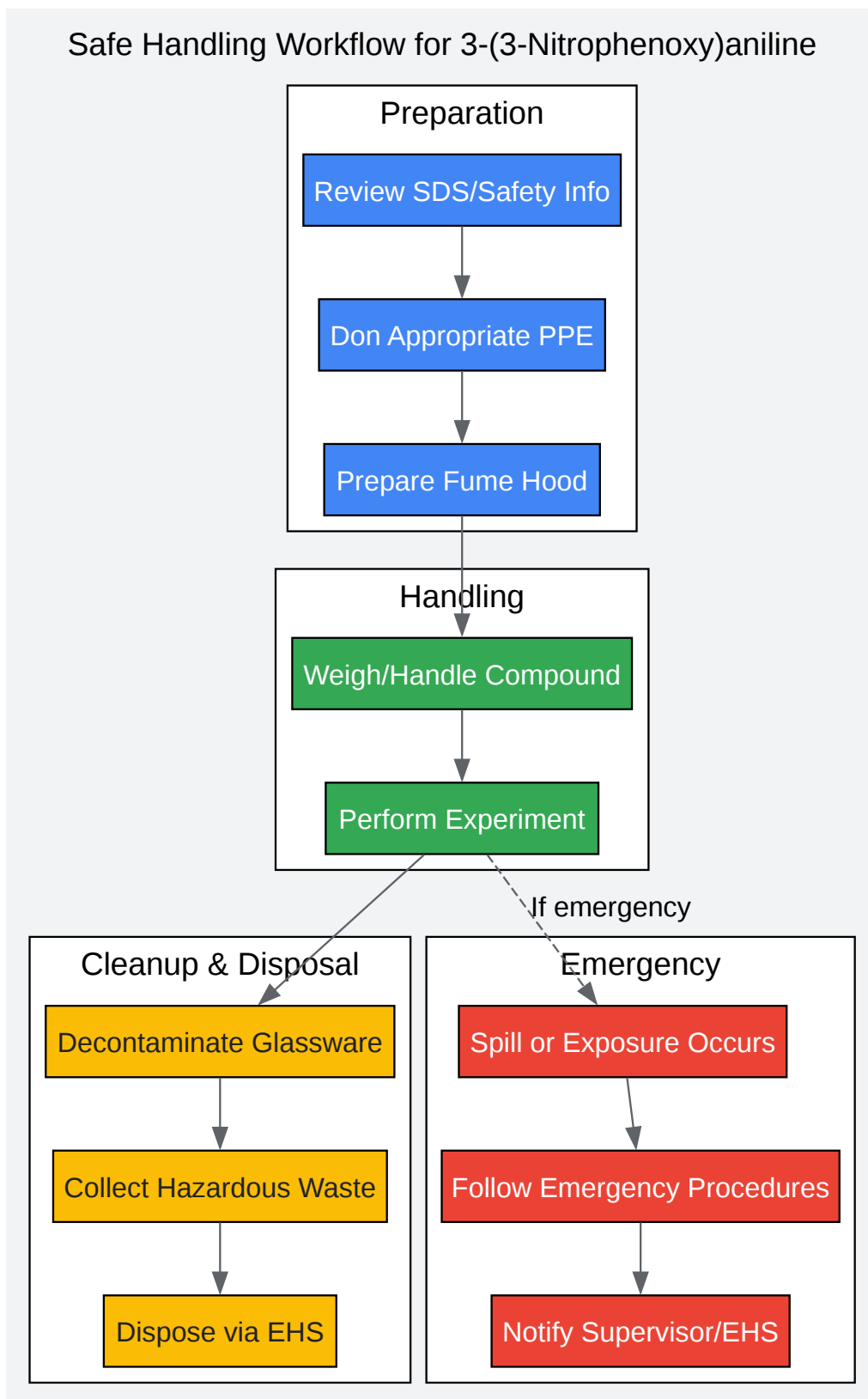
C. Disposal Plan

- Waste Collection: All waste containing **3-(3-Nitrophenoxy)aniline** must be collected in a designated, labeled, and sealed container for hazardous waste.[\[13\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name.[\[13\]](#)
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal service, in accordance with all local, state, and federal regulations.[\[5\]](#)[\[11\]](#)[\[12\]](#) Do not dispose of this material down the drain or in the regular trash.[\[5\]](#)[\[11\]](#)[\[14\]](#)

IV. Workflow and Logic Diagrams

The following diagram illustrates the standard operating procedure for handling **3-(3-Nitrophenoxy)aniline**, from preparation to disposal.

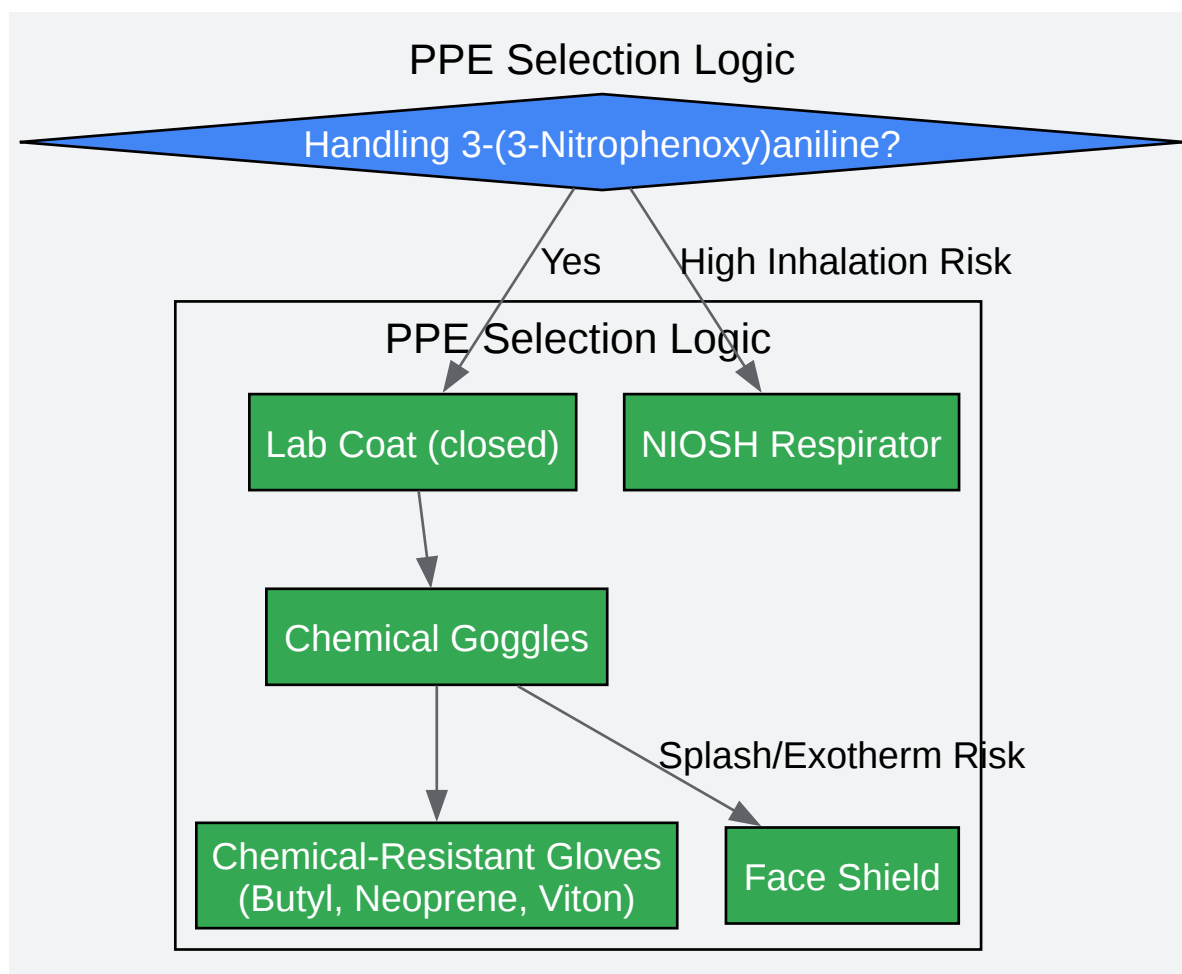
Safe Handling Workflow for 3-(3-Nitrophenoxy)aniline



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Caption: Workflow for handling **3-(3-Nitrophenoxy)aniline**.

This second diagram outlines the decision-making process for selecting the appropriate personal protective equipment.



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Caption: Decision tree for selecting appropriate PPE.

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